

Proper Disposal of Tetradecahydroanthracene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tetradecahydroanthracene

Cat. No.: B3428247

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This document provides essential safety and logistical information for the proper disposal of **Tetradecahydroanthracene** (CAS No. 6596-35-6). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while minimizing environmental impact. Adherence to these guidelines is critical for maintaining a safe and compliant laboratory environment.

Safety and Hazard Profile

Tetradecahydroanthracene is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Harmful if swallowed.[1]
- May cause long-lasting harmful effects to aquatic life.[1]

Understanding these hazards is the first step in safe handling and disposal. All personnel handling this chemical should be familiar with its Safety Data Sheet (SDS) and take appropriate precautions.

Quantitative Safety Data

A summary of the key quantitative safety data for **Tetradecahydroanthracene** is provided in the table below. This information is crucial for risk assessment and the implementation of safe

handling procedures.

Property	Value	Source
GHS Hazard Statements	H302: Harmful if swallowed H413: May cause long lasting harmful effects to aquatic life	PubChem[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/ container to an approved waste disposal plant	PubChem[1]
Molecular Formula	C ₁₄ H ₂₄	PubChem[1]
Molecular Weight	192.34 g/mol	PubChem[1]
Melting Point	47-49 °C	ChemicalBook[2]
Boiling Point	273.7 °C at 760 mmHg	Chemsr[3]
Flash Point	105.1 °C	Chemsr[3]

Disposal Procedures

The primary directive for the disposal of **Tetradecahydroanthracene** is to avoid environmental release and to utilize an approved waste disposal service.[1] Improper disposal can lead to environmental contamination and potential harm to aquatic ecosystems.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste **Tetradecahydroanthracene** and any contaminated materials (e.g., absorbent pads, gloves, glassware) in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

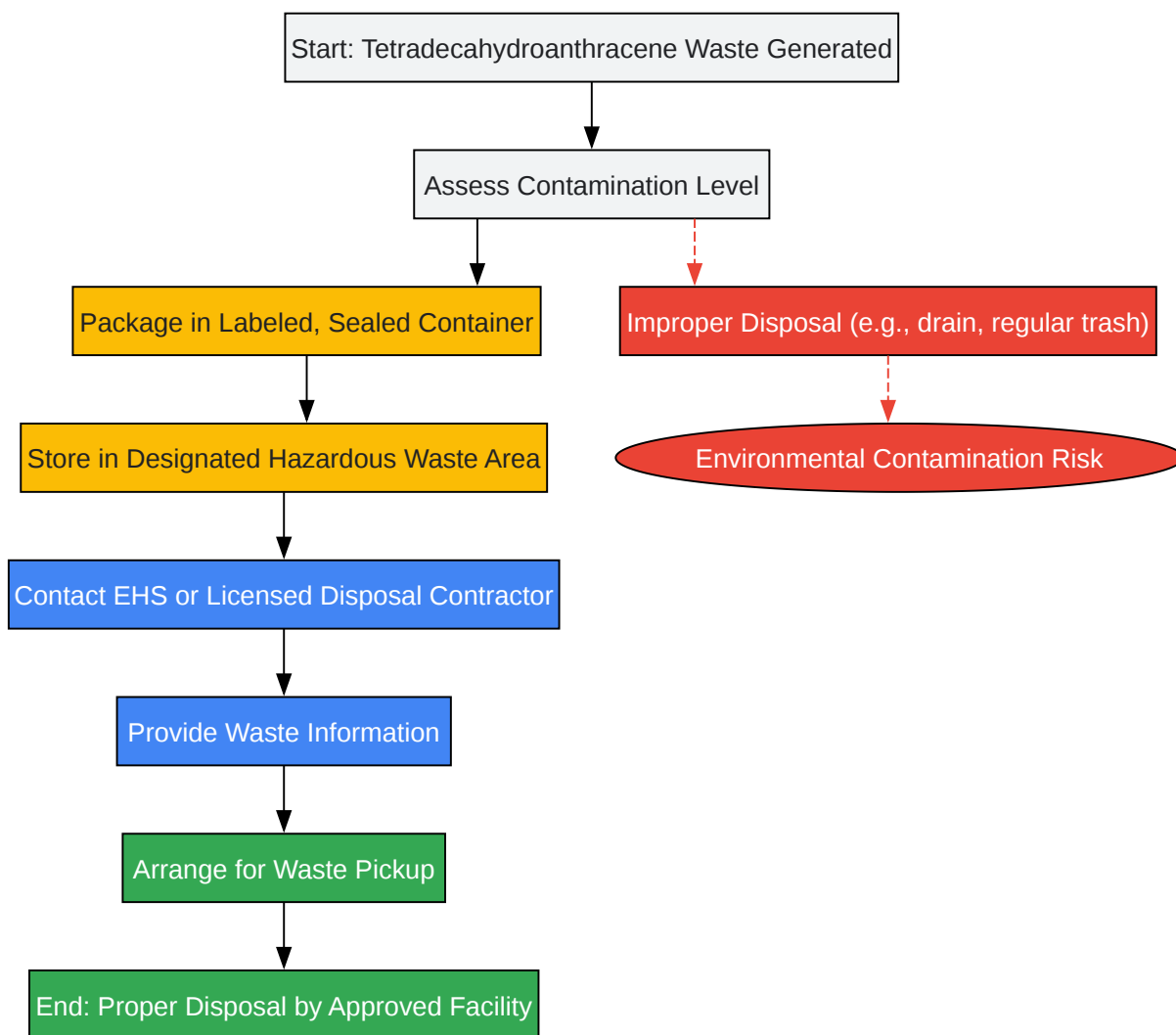
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Tetradecahydroanthracene**," and the associated hazard symbols (e.g., harmful, environmental hazard).
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.
- Arrange for Professional Disposal:
 - Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the contractor with a complete and accurate description of the waste, including its composition and known hazards.
 - Disposal will likely involve high-temperature incineration at a permitted facility, which is a common and effective method for destroying polycyclic aromatic hydrocarbons (PAHs).^[4]

Experimental Protocols

While specific experimental protocols for the disposal of **Tetradecahydroanthracene** are not detailed in publicly available literature, the general principles for the disposal of solid and liquid chemical waste should be followed. The key "experiment" in this context is the safe and compliant packaging and handover of the waste to a professional disposal service.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Tetradecahydroanthracene**.



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Caption: Disposal workflow for **Tetradecahydroanthracene**.

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